

# alternative reagents to 2-chloro-N,N-dimethylnicotinamide in drug discovery

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## *Compound of Interest*

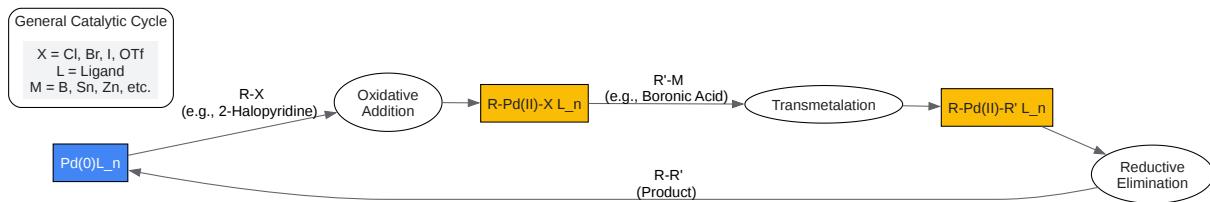
Compound Name: *2-chloro-N,N-dimethylnicotinamide*

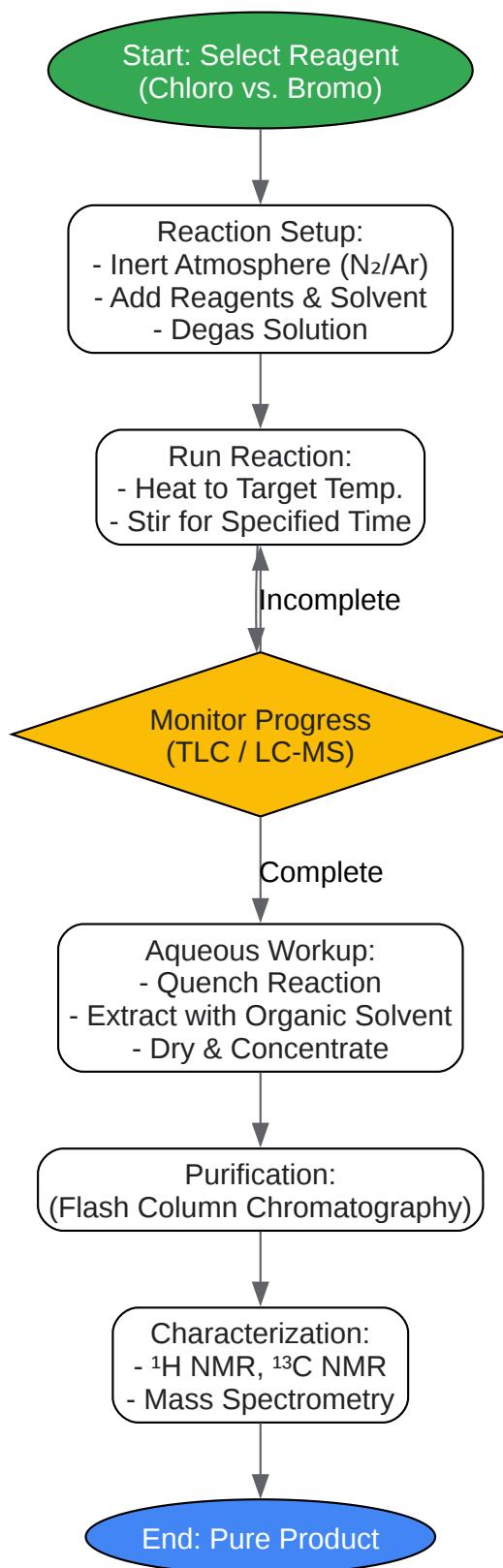
Cat. No.: *B1588829*

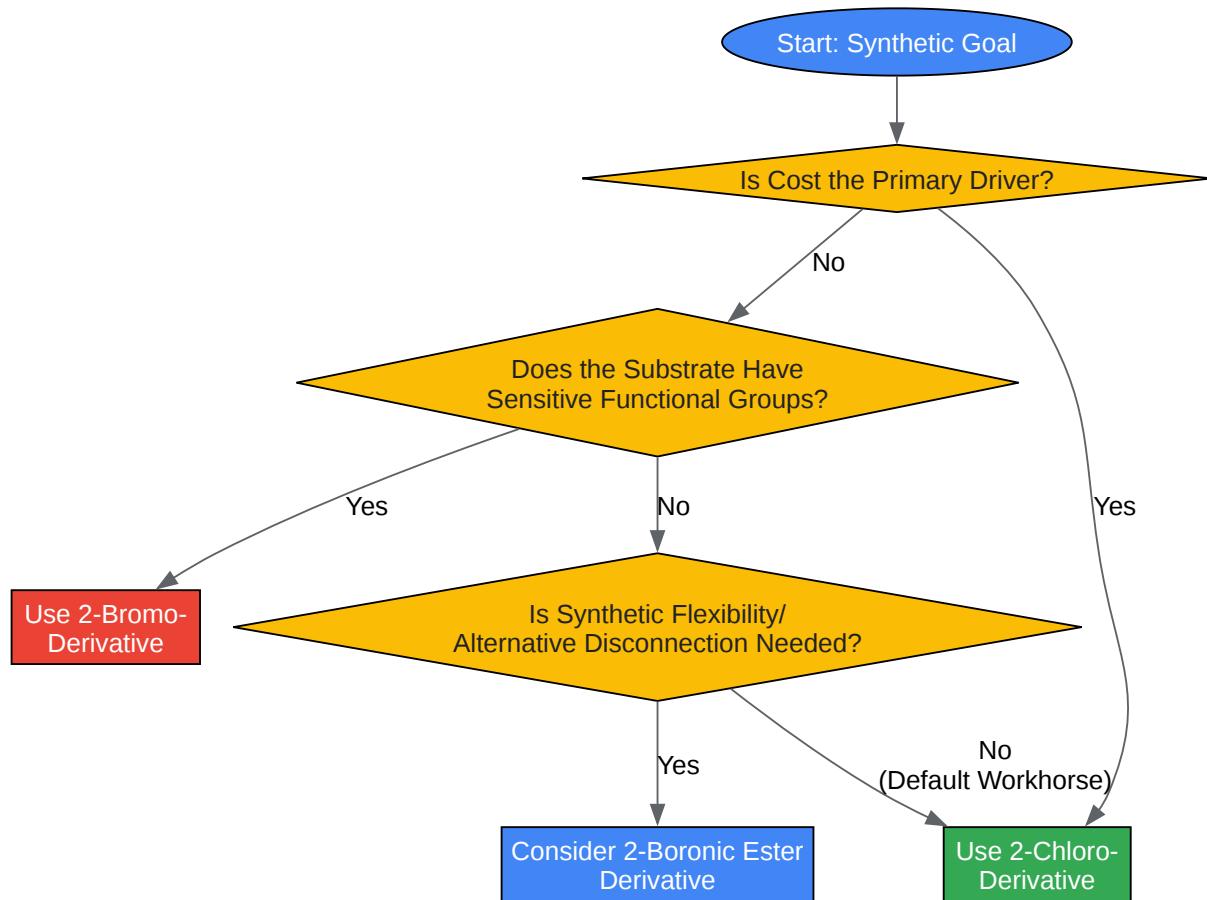
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## The Central Role of Palladium-Catalyzed Cross-Coupling

At the heart of modern medicinal chemistry lies the power of palladium-catalyzed cross-coupling reactions. These transformations are responsible for creating a significant percentage of the C-C and C-N bonds in clinical candidates and approved drugs.<sup>[1]</sup> Understanding the fundamental catalytic cycle is crucial for appreciating the subtle yet significant differences between halogenated reagents.







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## References

- 1. Impact of Cross-Coupling Reactions in Drug Discovery and Development - PMC [pmc.ncbi.nlm.nih.gov]
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